

Application Note and Protocol: Preparation of Cytoglobosin C Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cytoglobosin C is a cytochalasan-class mycotoxin known for its biological activities, including anti-tuberculosis properties.[1] Accurate and consistent preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. Dimethyl sulfoxide (DMSO) is a common polar aprotic solvent used for dissolving a wide range of organic compounds for in vitro and in vivo studies due to its powerful solubilizing capabilities.[2][3][4] This document provides a detailed protocol for the preparation, storage, and handling of a **Cytoglobosin C** stock solution in DMSO.

Quantitative Data Summary

For ease of reference, key quantitative data for the preparation of a **Cytoglobosin C** stock solution are summarized in the table below.



Parameter	Value	Source(s)
Molecular Formula	C32H36N2O5	[5]
Molecular Weight (MW)	528.7 g/mol	[5]
Recommended Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	[6][7]
Example Stock Concentration	10 mM	[6][8]
Storage Temperature	-20°C (short-term) or -80°C (long-term)	[9][10]
Short-term Stability	Up to 1 month at -20°C	[9][10]
Long-term Stability	Up to 6 months at -80°C	[10]

Experimental Protocol

This protocol details the steps to prepare a 10 mM stock solution of **Cytoglobosin C** in DMSO.

Materials and Equipment

- Cytoglobosin C (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tube or glass vial with a PTFE-lined screw cap[11]
- Calibrated micropipettes and sterile pipette tips
- Analytical balance
- Vortex mixer
- Microcentrifuge
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions



- Always handle Cytoglobosin C and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for Cytoglobosin C and DMSO before handling.

Stock Solution Preparation (10 mM)

Step 1: Pre-use Handling of Compound Before opening the vial of powdered **Cytoglobosin C**, centrifuge it briefly to ensure all the powder is collected at the bottom.[10] This is especially important for small quantities that may coat the walls or cap during shipment.

Step 2: Weighing the Compound Accurately weigh out a desired amount of **Cytoglobosin C**. For example, to prepare a stock solution from 1 mg of the compound:

- Mass (m): 1 mg
- Molecular Weight (MW): 528.7 g/mol (or 528.7 mg/mmol)

Step 3: Calculating the Required Solvent Volume Use the following formula to calculate the volume of DMSO needed to achieve a 10 mM concentration:

Volume (V) in μ L = [Mass (mg) / MW (mg/mmol)] x [1 / Concentration (mmol/mL)] x 1000 (μ L/mL)

Calculation Example for 1 mg:

- $V (\mu L) = [1 \text{ mg} / 528.7 \text{ mg/mmol}] \times [1 / 0.01 \text{ mmol/mL}] \times 1000 \mu L/mL$
- V (μ L) = 0.00189 mmol x 100 mL/mmol x 1000 μ L/mL
- $V = 189.14 \mu L$

Therefore, you will need to add 189.1 μ L of DMSO to 1 mg of **Cytoglobosin C** to make a 10 mM stock solution.

Step 4: Dissolution



- Add the calculated volume of anhydrous DMSO directly to the vial containing the preweighed Cytoglobosin C.[10]
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle
 warming or sonication can be used to aid dissolution if necessary, but check the compound's
 stability to heat first.[12][13]

Step 5: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[10][14]
- Dispense the solution into sterile microcentrifuge tubes or, for better long-term storage, into glass vials with PTFE-lined screw caps.[11]
- Store the aliquots at -20°C for up to one month or at -80°C for longer-term storage (up to 6 months).[9][10]

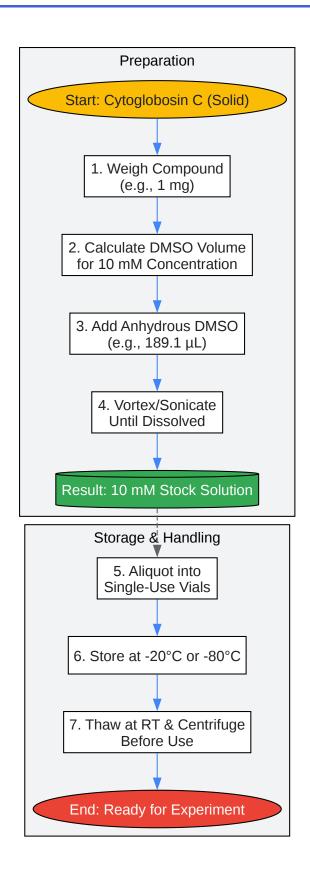
Step 6: Handling of Stored Solution Before use, remove an aliquot from the freezer and allow it to thaw completely at room temperature for at least 60 minutes.[9][11] This prevents water condensation into the solution, which can affect compound stability.[11][15] Briefly centrifuge the vial to collect the solution at the bottom before opening.

Visualization

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Cytoglobosin C** stock solution.





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